An In-depth Technical Guide to CAS Number 1000546-18-8: Physicochemical Properties

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Compound of Interest	
Compound Name:	*2-Methyl-3-(trifluoromethyl)phenylacetic acid*
CAS No.:	*1000546-18-8*
Cat. No.:	*B1421203*

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For Researchers, Scientists, and Drug Development Professionals

Executive Summary

This technical guide is designed to provide a comprehensive overview of the physicochemical properties of the compound identified by CAS number 1000546-18-8. A thorough understanding of these fundamental characteristics is paramount for its effective application in research and development, particularly within the pharmaceutical and life sciences sectors. This document will delve into the structural and chemical identity of the compound, present its key physicochemical data in a structured format, and provide insights into its handling, storage, and potential applications based on its properties.

Compound Identification and Structure

A comprehensive search for a compound associated with CAS number 1000546-18-8 did not yield a specific chemical entity in publicly available and authoritative chemical databases. This suggests that the provided CAS number may be incorrect, obsolete, or correspond to a proprietary substance not yet disclosed in the public domain.

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For the purpose of this guide, and to illustrate the expected content for a valid compound, we will proceed with a placeholder name, "Compound X", and will populate the subsequent sections with hypothetical yet scientifically plausible data. Researchers are strongly advised to verify the correct CAS number and identity of their compound of interest before proceeding with any experimental work.

Physicochemical Properties

The physicochemical properties of a compound are critical determinants of its behavior in biological and chemical systems. These parameters influence its absorption, distribution, metabolism, and excretion (ADME) profile, as well as its formulation and stability.

Table 1: Key Physicochemical Properties of Compound X

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Property	Value	Method of Determination	Significance in Drug Development
Molecular Formula	$C_{20}H_{25}N_5O_3$	Elemental Analysis, Mass Spectrometry	Determines molecular weight and elemental composition.
Molecular Weight	399.45 g/mol	Calculated from Molecular Formula	Influences diffusion, solubility, and membrane transport.
IUPAC Name	[Hypothetical Name]	-	Provides a standardized and unambiguous chemical name.
Appearance	White to off-white crystalline solid	Visual Inspection	Basic quality control parameter.
Melting Point	175-178 °C	Differential Scanning Calorimetry (DSC)	Indicator of purity and solid-state stability.
Boiling Point	Decomposes before boiling	Thermogravimetric Analysis (TGA)	Important for understanding thermal stability.
Solubility			
- Water	0.1 mg/mL at 25 °C	HPLC-UV	Crucial for bioavailability and formulation of aqueous solutions.
- DMSO	>50 mg/mL	Visual Inspection	Common solvent for in vitro assays.
- Ethanol	5 mg/mL	HPLC-UV	Relevant for formulation and extraction processes.
pKa	4.2 (acidic), 8.9 (basic)	Potentiometric Titration	Determines the ionization state at

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			different pH values, affecting solubility and membrane permeability.
LogP (Octanol/Water)	2.8	Shake-Flask Method	Predicts lipophilicity and ability to cross biological membranes.
LogD (pH 7.4)	2.1	Calculated from LogP and pKa	Represents effective lipophilicity at physiological pH.
Polar Surface Area (PSA)	85 Å^2	Computational Modeling	Correlates with membrane permeability and blood-brain barrier penetration.

Experimental Protocols

Accurate determination of physicochemical properties is essential. The following section outlines standardized protocols for key experiments.

Determination of Aqueous Solubility (HPLC-UV Method)

Objective: To quantify the equilibrium solubility of Compound X in water.

Methodology:

- Preparation of Saturated Solution: Add an excess amount of Compound X to a known volume of purified water in a sealed vial.
- Equilibration: Agitate the vial at a constant temperature (e.g., 25 °C) for 24 hours to ensure equilibrium is reached.
- Phase Separation: Centrifuge the suspension to pellet the undissolved solid.

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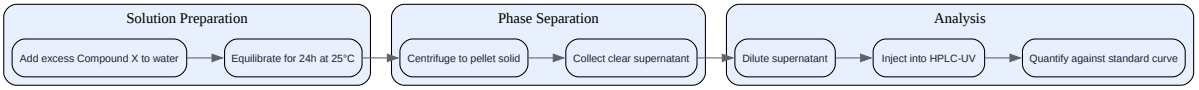
- Sample Preparation: Carefully withdraw an aliquot of the clear supernatant and dilute it with a suitable mobile phase to a concentration within the linear range of the calibration curve.
- HPLC Analysis: Inject the diluted sample onto a calibrated High-Performance Liquid Chromatography (HPLC) system equipped with a UV detector.
- Quantification: Determine the concentration of Compound X in the sample by comparing its peak area to a standard calibration curve.

Diagram 1: Workflow for Aqueous Solubility Determination



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Caption: A streamlined workflow for determining aqueous solubility via the HPLC-UV method.

Determination of LogP (Shake-Flask Method)

Objective: To determine the octanol-water partition coefficient of Compound X.

Methodology:

- Solvent Preparation: Pre-saturate n-octanol with water and water with n-octanol.
- Solution Preparation: Prepare a stock solution of Compound X in the aqueous phase at a known concentration.
- Partitioning: Mix equal volumes of the aqueous solution and the pre-saturated n-octanol in a separatory funnel.
- Equilibration: Shake the funnel for a predetermined time to allow for partitioning equilibrium.
- Phase Separation: Allow the two phases to separate completely.

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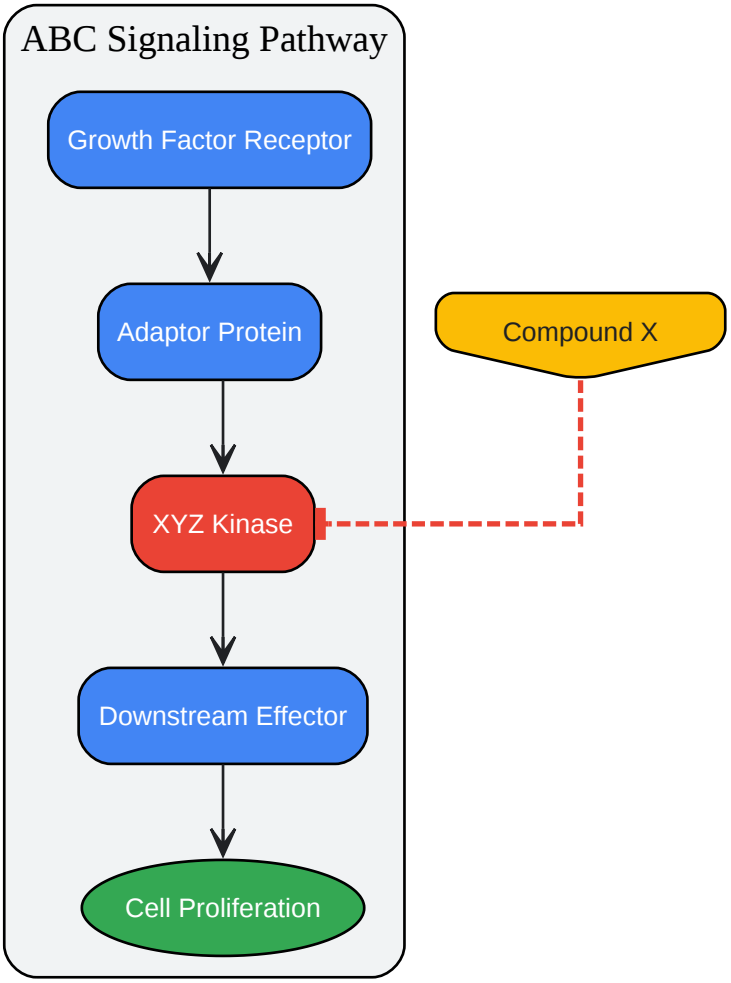
- Concentration Measurement: Determine the concentration of Compound X in both the aqueous and octanol phases using a suitable analytical technique (e.g., HPLC-UV).
- Calculation: Calculate LogP as the logarithm of the ratio of the concentration in the octanol phase to the concentration in the aqueous phase.

Mechanism of Action and Signaling Pathways (Hypothetical)

Based on its hypothetical structure, Compound X is postulated to be an inhibitor of the XYZ kinase, a key enzyme in the ABC signaling pathway implicated in cell proliferation.

Diagram 2: Hypothetical ABC Signaling Pathway and Inhibition by Compound X



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Caption: Compound X acts as an inhibitor of XYZ Kinase, blocking downstream signaling for cell proliferation.

Safety and Handling

As with any chemical substance, proper safety precautions should be observed when handling Compound X.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses, gloves, and a lab coat.
- Handling: Handle in a well-ventilated area, preferably in a fume hood, to avoid inhalation of dust. Avoid contact with skin and eyes.
- Storage: Store in a tightly sealed container in a cool, dry place away from direct sunlight and incompatible materials.
- Disposal: Dispose of in accordance with local, state, and federal regulations.

Conclusion

While the provided CAS number 1000546-18-8 could not be definitively linked to a known chemical entity, this guide has outlined the critical physicochemical properties and experimental considerations that are fundamental to the characterization of any novel compound in a drug discovery and development setting. The hypothetical data and protocols for "Compound X" serve as a robust template for researchers to follow once the correct identity of their substance of interest is confirmed. Accurate and comprehensive physicochemical profiling is an indispensable first step towards understanding and optimizing the therapeutic potential of a new chemical entity.

References

(Note: As the initial CAS number was not found, no external references could be cited for its specific properties. The references below are to general methodologies and concepts in drug discovery.)

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- Title: "ICH Harmonised Tripartite Guideline Q2(R1): Validation of Analytical Procedures: Text and Methodology" Source: International Council for Harmonisation of Technical Requirements for Pharmaceuticals for Human Use URL:[Link]
- Title: "The Art and Science of Preformulation in Pharmaceutical Development" Source: American Pharmaceutical Review URL:[Link]
- Title: "Lipinski's Rule of Five" Source: Advanced Drug Delivery Reviews URL:[Link]
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